Introduction to the Indole-3-Carbohydrazide Scaffold

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Compound of Interest

Compound Name:	*1-methyl-1H-indole-3-carbohydrazide*
CAS No.:	*56559-62-7*
Cat. No.:	*B185673*

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The indole ring system is a privileged structure in drug discovery, forming the backbone of numerous natural products and synthetic molecules with diverse pharmacological activities, including anticancer, anti-inflammatory, antiviral, and antidiabetic properties.[1][5] Within this broad class, indole carbohydrazide derivatives have emerged as a particularly promising chemotype. The carbohydrazide moiety (-$CONHNH_2$) serves as a versatile synthetic handle, allowing for the facile generation of diverse libraries of compounds, typically through condensation with various aldehydes and ketones to form acylhydrazones. These derivatives have demonstrated significant potential across multiple therapeutic areas, most notably in oncology, where they have been shown to exert potent antiproliferative and anti-angiogenic effects.[2][3][4] This guide provides an in-depth look at the title compound, **1-methyl-1H-indole-3-carbohydrazide**, as a representative member of this class, contextualized by the broader family of related derivatives.

Physicochemical and Structural Data

A clear understanding of the fundamental properties of **1-methyl-1H-indole-3-carbohydrazide** is essential for its application in research and development. The key identifying and

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physicochemical data are summarized below.

Property	Value	Source(s)
CAS Number	56559-62-7	[6][7][8][9]
Molecular Formula	$C_{10}H_{11}N_3O$	[6][7][8]
Molecular Weight	189.21 g/mol	[6][7]
Canonical SMILES	CN1C=C(C2=CC=CC=C21)C(=O)NN	[6][10]
InChI Key	KMYZDVOJRUTMEA-UHFFFAOYSA-N	[8][10]
Physical Form	Solid	[8]
Purity	≥95% (Typical commercial grade)	[8]

Synthesis and Derivatization Strategies

The synthesis of the **1-methyl-1H-indole-3-carbohydrazide** core is straightforward and serves as the foundation for creating extensive libraries of bioactive derivatives.

Proposed Synthesis of the Core Scaffold

The most common and efficient method for preparing carbohydrazides involves the hydrazinolysis of a corresponding ester. This two-step process begins with the esterification of the commercially available indole-3-carboxylic acid, followed by N-methylation and subsequent reaction with hydrazine.

Protocol 1: Synthesis of **1-methyl-1H-indole-3-carbohydrazide**

- Esterification: To a solution of 1H-indole-3-carboxylic acid in methanol, add a catalytic amount of sulfuric acid. Heat the mixture at reflux for 12 hours to yield methyl 1H-indole-3-carboxylate.[5] This step protects the carboxylic acid and activates it for the subsequent step.

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- N-Methylation: The resulting ester is then treated with a suitable methylating agent, such as methyl iodide, in the presence of a base like sodium hydride in an anhydrous solvent (e.g., DMF) to afford methyl 1-methyl-1H-indole-3-carboxylate.

- Hydrazinolysis: Dissolve the methyl 1-methyl-1H-indole-3-carboxylate in absolute ethanol. Add an excess of hydrazine monohydrate (e.g., 10 equivalents) to the solution.[2] Stir the reaction mixture at room temperature or under gentle reflux for 6-12 hours. The hydrazine acts as a potent nucleophile, displacing the methoxy group of the ester to form the stable carbohydrazide.

- Isolation: Upon reaction completion, the product often precipitates from the solution. The solid can be collected by vacuum filtration, washed with cold ethanol or water to remove excess hydrazine, and dried under vacuum to yield pure **1-methyl-1H-indole-3-carbohydrazide**.[5]

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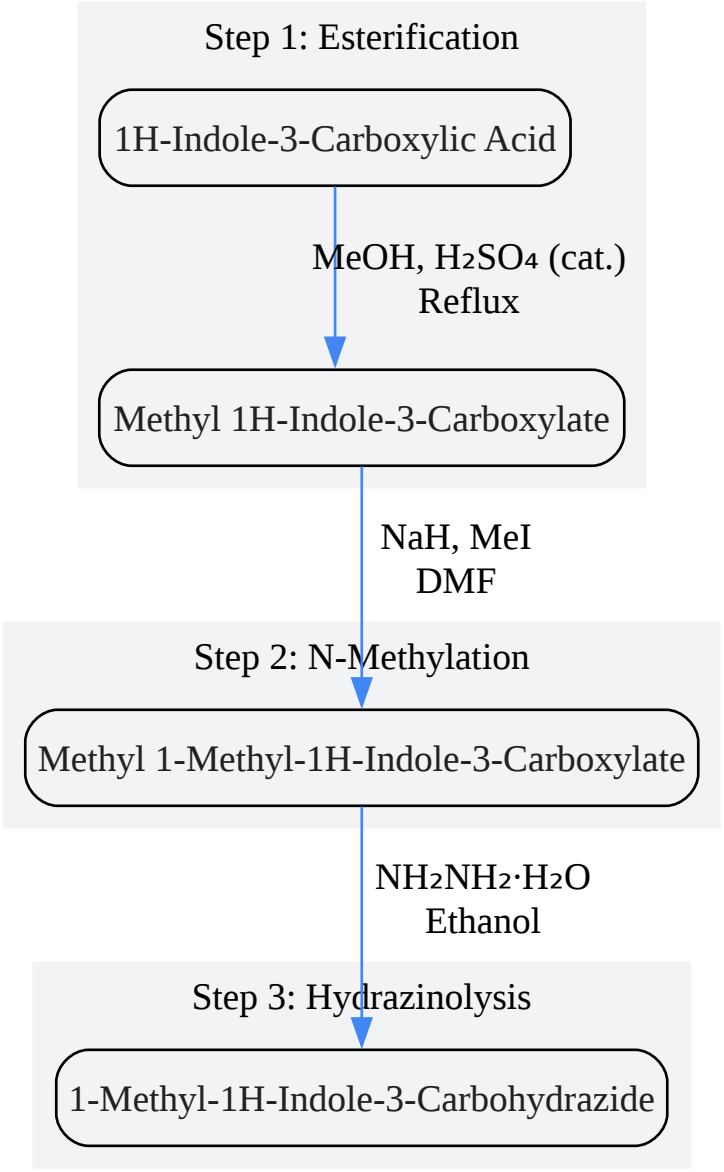

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Caption: Synthetic workflow for **1-methyl-1H-indole-3-carbohydrazide**.

Biological Activity and Therapeutic Potential

While data specific to the N-methylated title compound is limited, the broader class of indole carbohydrazide derivatives has been extensively studied, revealing significant therapeutic potential, particularly in oncology.

Anticancer Activity

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Indole carbohydrazide derivatives have demonstrated potent antiproliferative activity against a range of human cancer cell lines.[1][3] The primary mechanisms implicated in their anticancer effects include tubulin polymerization inhibition and the disruption of angiogenesis.

- Tubulin Inhibition: Several indole-based compounds are known to bind to the colchicine site of tubulin, disrupting microtubule dynamics.[1][6] This leads to a halt in the cell cycle at the G2/M phase, ultimately inducing apoptosis (programmed cell death).[1] Molecular docking studies suggest that indole carbohydrazide derivatives can effectively occupy this binding site, explaining their potent antimitotic effects.[1][6]

- Anti-Angiogenesis: Angiogenesis, the formation of new blood vessels, is critical for tumor growth and metastasis. The Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2) signaling pathway is a key driver of this process. Certain indole-2-carbohydrazide derivatives have been identified as potent inhibitors of VEGFR-2 and its downstream signaling proteins.[3] By blocking this pathway, these compounds can effectively starve tumors of their blood supply, inhibiting growth and spread.

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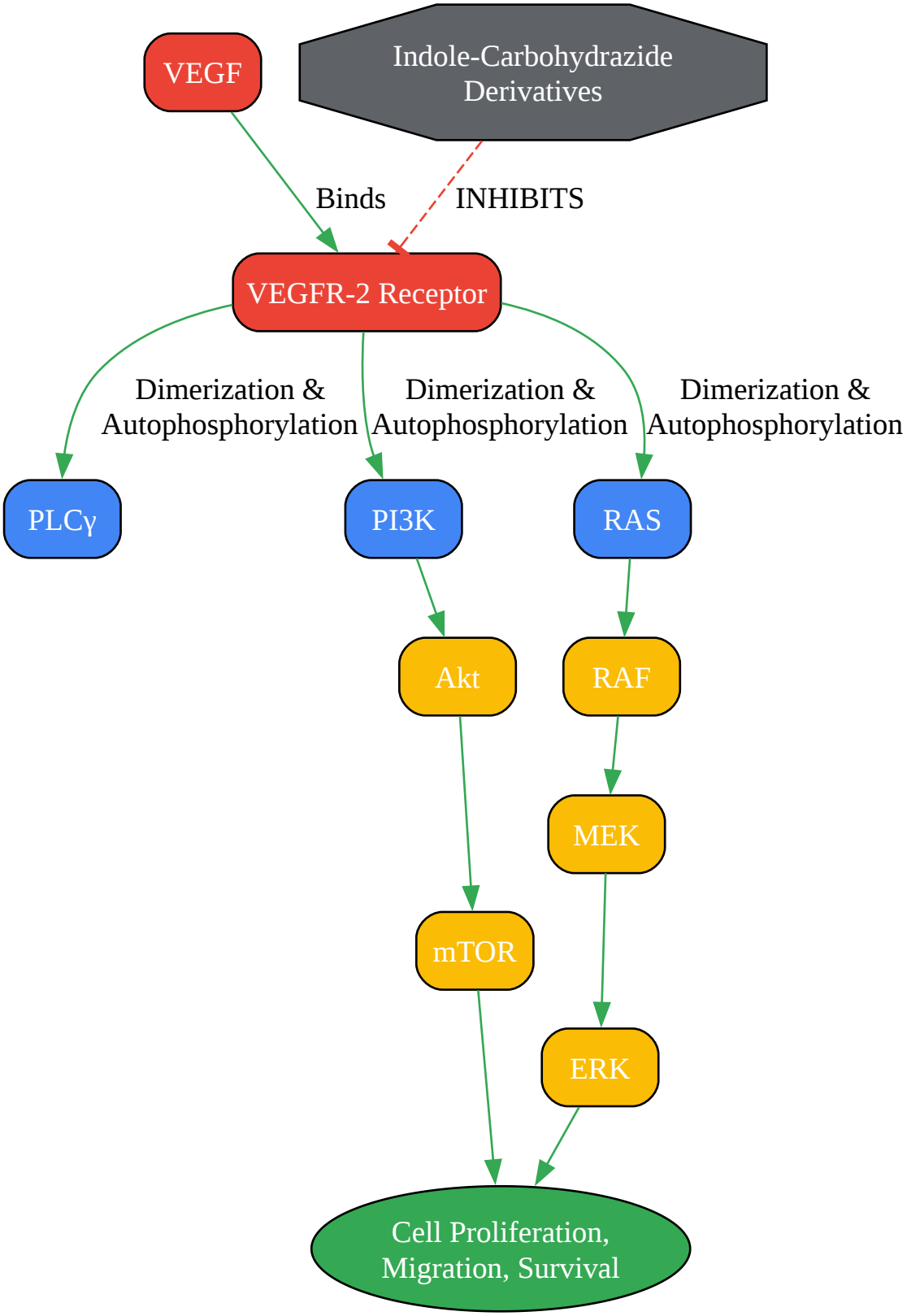

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Caption: Inhibition of the VEGFR-2 signaling pathway by indole derivatives.

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Other Potential Therapeutic Applications

Beyond oncology, indole carbohydrazides have shown promise in other areas:

- α-Glucosidase Inhibition: Certain indole-carbohydrazide derivatives linked to other heterocyclic cores have demonstrated potent α-glucosidase inhibitory activity, far exceeding that of the standard drug acarbose.[5] This makes them attractive candidates for the development of new anti-diabetic agents.

- Anti-inflammatory Activity: Indole analogs have been shown to possess anti-inflammatory properties, mediated through mechanisms such as scavenging free radicals, reducing the generation of reactive oxygen species (ROS), and attenuating the release of pro-inflammatory cytokines like TNF-α.[11][12]

Experimental Protocols for Biological Evaluation

To assess the therapeutic potential of **1-methyl-1H-indole-3-carbohydrazide** and its derivatives, standardized in vitro assays are essential.

In Vitro Antiproliferative Assay (MTT Assay)

This protocol determines the concentration of the compound that inhibits cell growth by 50% (GI_{50} or IC_{50}).

- Cell Seeding: Plate human cancer cells (e.g., HCT116, SW480, MDA-MB-231) in 96-well plates at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.

- Compound Treatment: Prepare a stock solution of the test compound in DMSO. Serially dilute the compound in a complete culture medium to achieve a range of final concentrations (e.g., 0.01 µM to 100 µM). Replace the medium in the wells with the compound-containing medium and incubate for 48-72 hours.

- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours. The mitochondrial reductases in living cells convert the yellow MTT tetrazolium salt into purple formazan crystals.

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- Solubilization: Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.
- Analysis: Calculate the percentage of cell viability relative to untreated control cells. Plot the viability against the log of the compound concentration and determine the GI_{50}/IC_{50} value using non-linear regression analysis.

Cell Cycle Analysis by Flow Cytometry

This protocol determines if the compound induces cell cycle arrest at a specific phase (e.g., G2/M).

- Treatment: Seed cells in 6-well plates and treat with the compound at its IC_{50} concentration for 24 hours.
- Cell Harvesting: Harvest the cells by trypsinization, wash with ice-cold PBS, and fix in 70% ethanol at -20°C overnight. Fixation permeabilizes the cells for DNA staining.
- Staining: Centrifuge the fixed cells, wash with PBS, and resuspend in a staining solution containing propidium iodide (PI) and RNase A. PI intercalates with DNA, and RNase A prevents the staining of RNA.
- Flow Cytometry: Analyze the stained cells using a flow cytometer. The intensity of the PI fluorescence is proportional to the DNA content.
- Data Analysis: The resulting DNA content histogram is analyzed to quantify the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle. An accumulation of cells in a particular phase compared to the control indicates cell cycle arrest.[1]

Conclusion and Future Directions

1-methyl-1H-indole-3-carbohydrazide is a member of a pharmacologically significant class of compounds. The indole carbohydrazide scaffold has been firmly established as a versatile template for the development of potent anticancer agents, acting through clinically relevant

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mechanisms such as tubulin inhibition and anti-angiogenesis.[1][2][3] The synthetic accessibility of this core allows for extensive structure-activity relationship (SAR) studies to optimize potency and selectivity. Future research should focus on synthesizing and evaluating a broader library of N-substituted indole-3-carbohydrazide derivatives to explore their full therapeutic potential not only in oncology but also in metabolic and inflammatory diseases. In vivo efficacy studies in relevant animal models will be a critical next step to validate the promising in vitro findings.

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